

Essential Safety and Logistical Information for Handling Urethane-d5

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Compound of Interest

Compound Name: Urethane-d5

Cat. No.: B196603

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This document provides critical safety protocols and logistical plans for the handling and disposal of **Urethane-d5**. Adherence to these guidelines is essential to ensure personnel safety and regulatory compliance. **Urethane-d5**, like its non-deuterated counterpart, is classified as a carcinogen and an irritant, necessitating stringent handling procedures.^{[1][2]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory for all personnel handling **Urethane-d5**. The required level of protection varies depending on the specific task being performed. Double gloving is recommended to prevent permeation of the chemical.^[2]

Task	Required Personal Protective Equipment
Receiving and Storage	- Nitrile gloves (single pair) - Lab coat - Safety glasses
Weighing and Aliquoting	- Double nitrile gloves - Disposable lab coat or gown - Chemical splash goggles and face shield - N95 or higher-rated respirator
Solution Preparation	- Double nitrile gloves - Disposable lab coat or gown - Chemical splash goggles
Spill Cleanup	- Double nitrile gloves - Disposable coveralls - Chemical splash goggles and face shield - Air-purifying respirator (APR) with organic vapor cartridges
Waste Disposal	- Double nitrile gloves - Lab coat - Safety glasses

Operational Plan

A designated area, such as a chemical fume hood, must be established for all work involving **Urethane-d5**.^{[3][4]} This area should be clearly marked with a warning sign indicating the presence of a carcinogenic material.^[3]

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Labeling:** Ensure the container is clearly labeled with the chemical name (**Urethane-d5**), CAS number (73962-07-9), and appropriate hazard warnings (Carcinogen, Irritant).
- **Storage:** Store **Urethane-d5** in a designated, well-ventilated, and secure location. The storage container should be kept tightly closed in a cool, dry place, and away from incompatible materials such as strong oxidizing agents.^{[5][6]} Refrigeration is recommended for long-term storage.^[2]

Weighing and Aliquoting

All weighing and aliquoting of solid **Urethane-d5** must be performed within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[3]

- Preparation: Don the appropriate PPE as specified in the table above.
- Tare Method: To prevent contamination of the balance, use the tare method.^[3]
 - Pre-weigh a sealed secondary container (e.g., a vial with a cap) on the analytical balance.
 - Inside the chemical fume hood, carefully transfer the desired amount of **Urethane-d5** from the primary container to the tared secondary container.
 - Seal the secondary container.
 - Remove the sealed secondary container from the fume hood and re-weigh it.
 - Adjust the amount of solid inside the fume hood as necessary, repeating the weighing process until the desired weight is achieved.
- Cleanup: After weighing, decontaminate all surfaces and equipment with a suitable solvent (e.g., 70% ethanol) and dispose of all contaminated materials as hazardous waste.

Solution Preparation

- Preparation: Don the appropriate PPE. All solution preparation must be conducted in a chemical fume hood.
- Dissolving: Slowly add the solvent to the pre-weighed **Urethane-d5** to avoid splashing.
- Labeling: Clearly label the solution with the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.

Disposal Plan

All **Urethane-d5** waste, including empty containers, contaminated PPE, and experimental waste, must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.^[7]^[8]

Waste Segregation and Collection

- Solid Waste: Collect all solid waste contaminated with **Urethane-d5** (e.g., weighing paper, contaminated gloves, disposable lab coats) in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Urethane-d5** in a separate, leak-proof, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Sharps Waste: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container for hazardous chemical waste.^[1]

Disposal Procedure

- Labeling: Ensure all waste containers are accurately labeled with "Hazardous Waste," the full chemical name "**Urethane-d5**," and the approximate concentration and quantity.
- Storage: Store hazardous waste containers in a designated satellite accumulation area within the laboratory.
- Pickup: Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste. Do not pour any **Urethane-d5** waste down the drain.^[7]

Quantitative Data

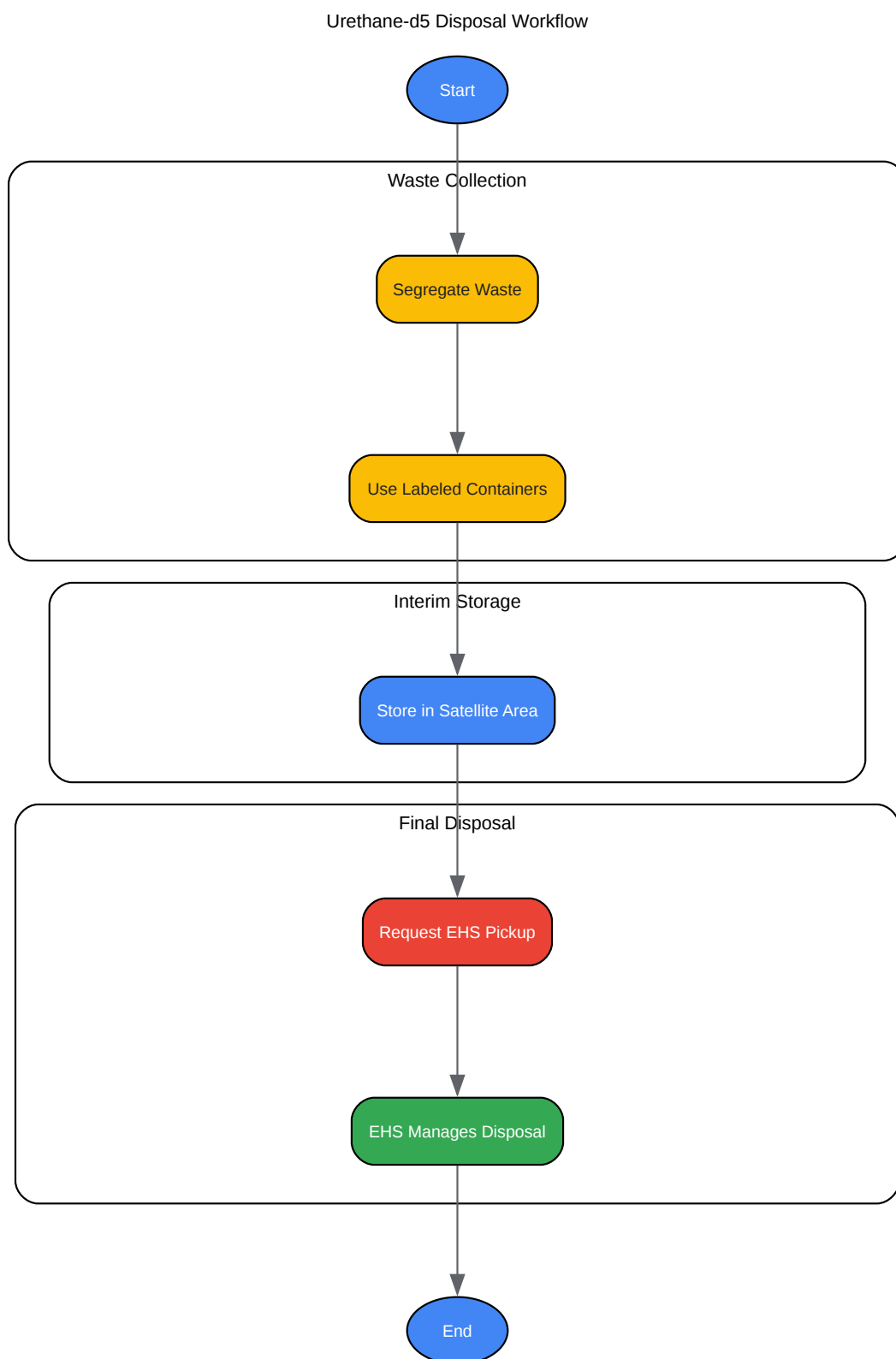
Property	Value
CAS Number	73962-07-9[1]
Molecular Formula	C ₃ H ₂ D ₅ NO ₂ [1]
Molecular Weight	94.12 g/mol [1]
Appearance	White crystalline solid
Melting Point	48.5-50 °C[1]
Boiling Point	184 °C at 760 mmHg[1]
Flash Point	97.2 °C[1]
Density	1.104 g/cm ³ [1]
Occupational Exposure Limits	Not established; minimize exposure[5][9]

Visual Workflows



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Caption: Workflow for the safe handling of **Urethane-d5**.



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Caption: Step-by-step process for the disposal of **Urethane-d5** waste.

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